An In-Depth Technical Guide to Allyltrichlorogermane: Properties, Synthesis, and Reactivity

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Compound of Interest

Compound Name:	*Allyltrichlorogermane*
CAS No.:	*762-67-4*
Cat. No.:	*B1600751*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Allyltrichlorogermane ($C_3H_5Cl_3Ge$) is a versatile organogermanium compound that serves as a crucial building block in synthetic chemistry. As a member of the organotrichlorogermane family, it combines the reactivity of a trichlorogermyl group with the functionality of an allyl moiety, opening avenues for diverse chemical transformations. The inherent properties of organogermanium compounds, such as their unique reactivity profile—intermediate between silicon and tin analogs—and their potential for low toxicity, have sparked growing interest in their application, from materials science to drug discovery.[1][2]

This guide provides a comprehensive overview of **allyltrichlorogermane**, detailing its fundamental physicochemical properties, spectroscopic signature, primary synthetic routes, and key reactivity patterns. Furthermore, it offers field-proven protocols for its synthesis and safe handling, designed to equip researchers with the practical knowledge required to effectively utilize this reagent in a laboratory setting.

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Section 1: Physicochemical Properties

Allyltrichlorogermane is a dense, high-boiling point liquid under standard conditions. Its physical properties are dominated by the heavy germanium atom and the polar Germanium-Chlorine (Ge-Cl) bonds. The compound is expected to be soluble in common non-polar organic solvents. A summary of its core properties is presented below.

Table 1: Physicochemical Properties of **Allyltrichlorogermane**

Property	Value	Source(s)
CAS Number	762-67-4	[3][4]
Molecular Formula	$C_3H_5Cl_3Ge$	[3][4]
Molecular Weight	220.07 g/mol	[3][4]
Boiling Point	154-157 °C	[3]
Density	1.527 g/cm³	[3]
Flash Point	55 °C	[3]
Hydrolytic Sensitivity	High; reacts with water/moisture	[5]

Section 2: Spectroscopic Characterization

Full structural elucidation of **allyltrichlorogermane** relies on a combination of spectroscopic techniques.[6][7] While specific spectral data is not widely published, a detailed prediction based on its molecular structure and established principles of spectroscopy provides a reliable guide for characterization.[8][9][10]

Table 2: Predicted Spectroscopic Data for **Allyltrichlorogermane**

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Technique	Predicted Signals and Key Features
^{1}H NMR	δ ~5.6-6.0 ppm (m, 1H): Methine proton (-CH=) of the allyl group, appearing as a complex multiplet due to coupling with adjacent vinyl and allylic protons. δ ~5.0-5.2 ppm (m, 2H): Terminal vinyl protons (=CH_2) of the allyl group, showing complex splitting patterns. δ ~2.5-2.8 ppm (d, 2H): Allylic protons (-CH_2-Ge), appearing as a doublet coupled to the methine proton. The chemical shift is significantly downfield due to the electron-withdrawing effect of the -$GeCl_3$ group.
^{13}C NMR	δ ~130-135 ppm: Internal alkene carbon (-CH=). δ ~115-120 ppm: Terminal alkene carbon (=CH_2). δ ~35-45 ppm: Allylic carbon (-CH_2-Ge). This signal is shifted downfield due to the attachment to the germanium atom.
IR Spectroscopy	~3080 cm^{-1}: C-H stretch (sp^2 hybridized, alkene). ~1640 cm^{-1}: C=C stretch of the allyl group. ~910-990 cm^{-1}: C-H bend (out-of-plane) for the vinyl group. ~400-450 cm^{-1}: Strong Ge-Cl stretching vibrations.
Mass Spectrometry	A complex molecular ion (M^+) peak cluster will be observed due to the isotopic distribution of both germanium (^{5} isotopes) and chlorine (^{2} isotopes). The most prominent peaks will correspond to combinations of ^{74}Ge, ^{35}Cl, and ^{37}Cl. Fragmentation would likely involve the loss of the allyl group ($[M-41]^+$) and successive loss of chlorine atoms.

Section 3: Synthesis of **Allyltrichlorogermane**

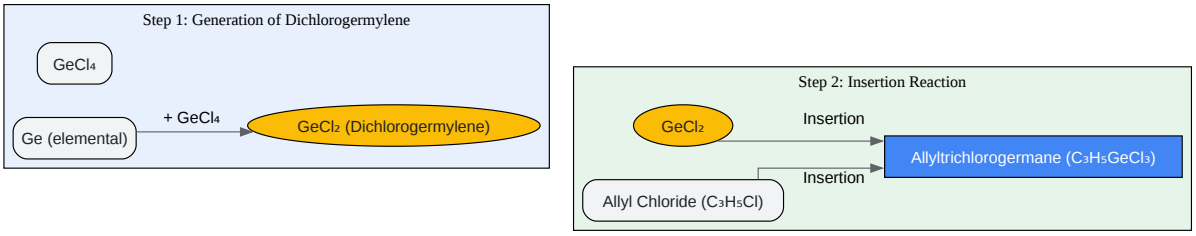
The synthesis of organotrichlorogermanes, including the allyl derivative, is most effectively achieved through the insertion of dichlorogermylene ($GeCl_2$) into a carbon-chlorine bond.[11]

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[12] This reactive intermediate can be generated in situ from elemental germanium and a chlorine source.

Primary Synthetic Pathway: Dichlorogermylene Insertion

The most direct and high-yield synthesis involves the reaction of elemental germanium with tetrachlorogermane ($GeCl_4$) to form dichlorogermylene, which then inserts into the C-Cl bond of allyl chloride.[12] An alternative method involves reacting elemental germanium directly with hydrogen chloride and allyl chloride.[11]



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Caption: Synthesis of **Allyltrichlorogermane** via Dichlorogermylene.

Experimental Protocol: Synthesis via Ge/$GeCl_4$ and Allyl Chloride

Causality: This protocol is designed for high efficiency by generating the reactive dichlorogermylene intermediate in the presence of the allyl chloride substrate, ensuring immediate trapping and minimizing side reactions.

- Reactor Setup: Assemble a three-neck round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or

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argon).

- Charging Reagents: To the flask, add powdered elemental germanium (1.0 eq) and tetrachlorogermane ($GeCl_4$, 1.0 eq).
- Initiation: Begin stirring and heat the mixture to reflux. The reaction between Ge and $GeCl_4$ initiates the formation of $GeCl_2$.
- Substrate Addition: Once reflux is established, add allyl chloride (1.1 eq) dropwise from the dropping funnel over 30-60 minutes. Maintain a steady reflux throughout the addition.
- Reaction Monitoring: The reaction progress can be monitored by Gas Chromatography (GC) by periodically quenching small aliquots. The reaction is typically complete within 2-4 hours after the addition of allyl chloride.
- Workup and Purification:
  - Cool the reaction mixture to room temperature.
  - Filter off any unreacted germanium powder under an inert atmosphere.
  - The crude product is then purified by fractional distillation under reduced pressure to yield pure **allyltrichlorogermane**.

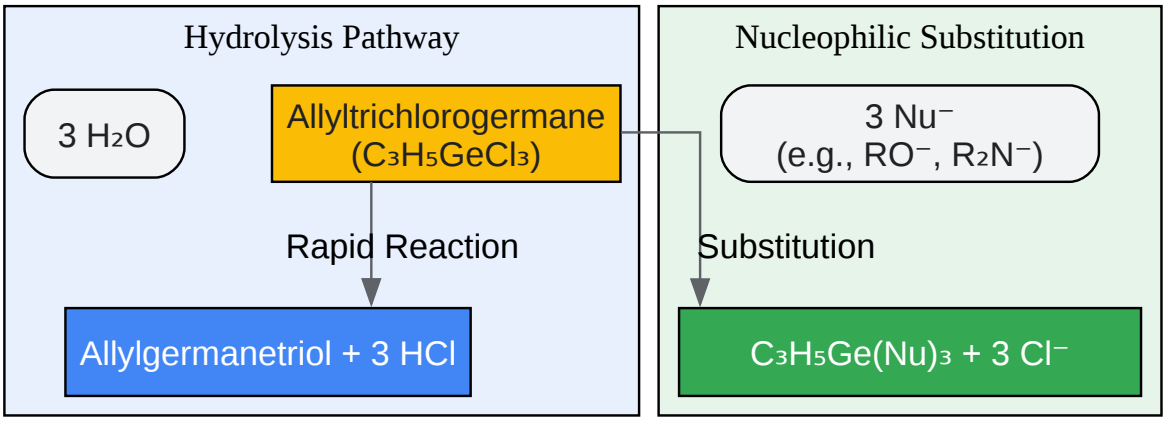
Section 4: Chemical Reactivity and Handling

The reactivity of **allyltrichlorogermane** is characterized by two main features: the electrophilic germanium center and the nucleophilic allyl group.

- Hydrolysis: The Ge-Cl bonds are highly susceptible to hydrolysis.[5] Exposure to atmospheric moisture or protic solvents leads to a rapid reaction, producing allylgermanetriol ($CH_2=CHCH_2Ge(OH)_3$) and releasing corrosive hydrogen chloride (HCl) gas. This property necessitates handling the compound under strictly anhydrous conditions.[13]
- Nucleophilic Substitution: The chlorine atoms can be displaced by a variety of nucleophiles (e.g., alkoxides, amides, organometallic reagents) to form new organogermanium compounds with tailored functionalities.

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- Allylation Reactions: Analogous to the well-known Hosomi-Sakurai reaction involving allylsilanes, **allyltrichlorogermane** can potentially act as an allylating agent towards electrophiles like aldehydes and ketones, though this application is less documented.



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Caption: Key Reactivity Pathways of **Allyltrichlorogermane**.

Safety and Handling Protocol

Due to its reactivity, **allyltrichlorogermane** must be handled as a hazardous substance.[14] The following protocol is based on best practices for handling reactive organohalides.[15][16][17][18]

- Engineering Controls: All manipulations must be performed in a certified chemical fume hood to prevent inhalation of vapors and potential HCl gas released from hydrolysis.[14]
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles and a face shield are mandatory.
  - Hand Protection: Use chemically resistant gloves (e.g., butyl rubber or Viton). Double-gloving is recommended.
  - Body Protection: A flame-retardant lab coat and closed-toe shoes are required.

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- Storage: Store in a tightly sealed container under an inert atmosphere (nitrogen or argon) in a cool, dry, and well-ventilated area designated for reactive chemicals.[16][18] Keep away from moisture, protic solvents, and incompatible materials (e.g., strong bases, oxidizing agents).

- Spill Management: In case of a spill, evacuate the area. Use an absorbent material suitable for reactive liquids (e.g., vermiculite or sand). Do NOT use water or combustible materials. Neutralize the spill residue cautiously with a weak base like sodium bicarbonate.

- Disposal: Dispose of waste as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.[14]

Section 5: Applications in Research and Development

The primary application of **allyltrichlorogermane** is as a synthetic intermediate for the creation of more complex organogermanium molecules.

- Precursor for Functionalized Germanes: It is a key starting material for producing compounds of the type Allyl-Ge-R_3, where 'R' can be a wide range of organic functional groups introduced via nucleophilic substitution at the germanium center.[19]

- Role in Drug Discovery: Organogermanium compounds are being explored in medicinal chemistry due to their unique biological activities and low toxicity.[1][20][21] The "germanium switch," where a carbon or silicon atom in a known drug is replaced by germanium, can modulate the compound's pharmacokinetic and pharmacodynamic properties.[22] **Allyltrichlorogermane** provides a platform to synthesize novel germanium-containing drug candidates for biological screening.

- Materials Science: As with its silicon analogs, **allyltrichlorogermane** has potential applications as a precursor in chemical vapor deposition (CVD) for creating germanium-containing thin films or as a surface modification agent.[2]

Conclusion

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Allyltrichlorogermane is a valuable reagent with a well-defined set of physical and chemical properties. Its utility is primarily centered on its role as a precursor in the synthesis of advanced organogermanium compounds. A thorough understanding of its reactivity, particularly its sensitivity to moisture, is paramount for its successful and safe application in the laboratory. As research into organogermanium chemistry continues to expand, particularly in the fields of medicinal chemistry and materials science, the importance of versatile building blocks like **allyltrichlorogermane** is poised to grow.

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